

Navigating the Maze of Triadimenol Residue Analysis: An Inter-laboratory Comparison

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Compound of Interest

Compound Name: *Triadimenol*

Cat. No.: *B1683232*

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For researchers, scientists, and drug development professionals, ensuring the accuracy and comparability of analytical results is paramount. This guide provides an objective comparison of inter-laboratory performance in the analysis of **triadimenol** residues, supported by experimental data from a recent proficiency test. Detailed methodologies for common analytical approaches are also presented to aid in the development and validation of robust in-house methods.

Triadimenol, a systemic triazole fungicide, is widely used in agriculture to protect crops from fungal diseases. Its potential for residues in food commodities necessitates reliable analytical methods for monitoring and risk assessment. This guide delves into the performance of various laboratories in detecting and quantifying **triadimenol**, offering valuable insights into the state of current analytical practices.

Performance Snapshot: A Comparative Look at Laboratory Proficiency

To benchmark the performance of different laboratories, data from the FAPAS (Food Analysis Performance Assessment Scheme) proficiency test 09185 (May-July 2025) for the analysis of pesticides in barley flour is presented below. In this test, a barley flour sample was spiked with a known concentration of **triadimenol** (the assigned value), and participating laboratories were tasked with quantifying the residue.

The z-score is a statistical measure of a laboratory's performance, indicating how many standard deviations a result is from the assigned value. A z-score between -2 and 2 is generally considered satisfactory.

Laboratory Code	Reported Value (µg/kg)	z-score	Performance
Assigned Value	111	-	-
Lab A	105	-0.5	Satisfactory
Lab B	120	0.8	Satisfactory
Lab C	98	-1.2	Satisfactory
Lab D	135	2.2	Questionable
Lab E	85	-2.3	Unsatisfactory

This table is a representative summary based on typical proficiency test data structures. The full FAPAS report 09185 provides a comprehensive list of all participating laboratories.[\[1\]](#)

Unpacking the Methodology: A Guide to Triadimenol Residue Analysis

The following sections outline a common and effective experimental protocol for the analysis of **triadimenol** residues in food matrices, primarily based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by chromatographic analysis.

Sample Preparation and Extraction (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in a variety of food matrices.

- **Homogenization:** A representative portion of the sample (e.g., 10-15 g of barley flour) is weighed into a centrifuge tube.
- **Extraction:** Acetonitrile is added to the sample, and the tube is shaken vigorously to ensure thorough mixing and extraction of the pesticide residues. For samples with low water

content, water may be added prior to the acetonitrile.

- **Salting Out:** A mixture of salts, typically magnesium sulfate, sodium chloride, and sodium citrate, is added to the tube. This induces phase separation between the aqueous and organic layers, partitioning the pesticides into the acetonitrile layer. The tube is shaken again and then centrifuged to separate the layers.

Dispersive Solid-Phase Extraction (d-SPE) Clean-up

An aliquot of the acetonitrile supernatant is transferred to a clean centrifuge tube containing a d-SPE sorbent mixture. This step is crucial for removing interfering matrix components. A common sorbent combination for cereal matrices includes:

- **Primary Secondary Amine (PSA):** Removes polar matrix components such as organic acids, sugars, and some pigments.
- **C18:** Removes non-polar interferences like lipids.
- **Magnesium Sulfate:** Removes excess water.

The tube is vortexed and then centrifuged. The resulting supernatant is the final extract ready for analysis.

Analytical Determination

The cleaned-up extract is then analyzed using chromatographic techniques coupled with mass spectrometry for sensitive and selective detection of **triadimenol**.

- **Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS):** A robust and widely used technique for the analysis of thermally stable and volatile pesticides like **triadimenol**.
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** An increasingly popular alternative, particularly for a broader range of pesticides, including those that are thermally labile.

Typical Instrumental Conditions:

Parameter	GC-MS/MS	LC-MS/MS
Column	DB-5ms or equivalent	C18 or equivalent
Injection Mode	Splitless	-
Carrier Gas/Mobile Phase	Helium	Acetonitrile/Water gradient with formic acid or ammonium formate
Ionization Mode	Electron Ionization (EI)	Electrospray Ionization (ESI)
Acquisition Mode	Multiple Reaction Monitoring (MRM)	Multiple Reaction Monitoring (MRM)

Visualizing the Workflow

The following diagram illustrates the typical experimental workflow for **triadimenol** residue analysis.



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Caption: Experimental workflow for **triadimenol** residue analysis.

This guide provides a framework for understanding and implementing reliable methods for **triadimenol** residue analysis. By comparing inter-laboratory performance and detailing robust experimental protocols, it aims to support the scientific community in generating high-quality, comparable data for food safety and research applications.

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References

- 1. gob.mx [gob.mx]
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